

Thioanisole molecular weight and formula

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An In-depth Technical Guide to the Molecular Properties of Thioanisole

Overview

Thioanisole, also known by its IUPAC name methylsulfanylbenzene, is an organosulfur compound and the simplest alkyl-aryl thioether.[1] It serves as a crucial building block and reagent in organic synthesis. This document provides a detailed summary of its molecular formula and weight, along with the standard methodologies employed for their experimental determination, tailored for researchers and professionals in drug development and chemical sciences.

Core Molecular Data

The fundamental molecular properties of **thioanisole** are well-established. Quantitative data from various chemical databases are summarized below for clarity and reference.

Table 1: Molecular Properties of **Thioanisole**



Property	Value	Source
Molecular Formula	C7H8S	PubChem[2], Santa Cruz Biotechnology[3]
CH3SC6H5	Wikipedia[1]	
Molecular Weight	124.21 g/mol	PubChem[2]
124.20 g/mol	Santa Cruz Biotechnology[3], TCI America[4]	
IUPAC Name	methylsulfanylbenzene	PubChem[2], Fisher Scientific[5]
CAS Number	100-68-5	Santa Cruz Biotechnology[3], TCI America[4]
Synonyms	Methyl phenyl sulfide, Thioanisol, Methylthiobenzene	PubChem[2], Fisher Scientific[5]

Experimental Determination Protocols

The molecular weight and formula of a compound like **thioanisole** are typically confirmed using a combination of mass spectrometry and elemental analysis.

Mass Spectrometry for Molecular Weight Determination

Mass spectrometry is a primary technique for measuring the molecular weight of a compound with high precision.

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion to ascertain the monoisotopic mass.
- Methodology:
 - Sample Preparation: A dilute solution of high-purity (≥99%) thioanisole is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).



- Ionization: The sample is introduced into the mass spectrometer. Electron Ionization (EI) is a common method for a volatile, stable molecule like **thioanisole**. The high-energy electrons bombard the sample, causing it to lose an electron and form a positively charged molecular ion (M+•).
- Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio.
- Detection: The detector records the abundance of ions at each m/z value. The peak with
 the highest m/z value typically corresponds to the molecular ion. For **thioanisole**, this
 peak would be observed at an m/z value corresponding to the mass of the most abundant
 isotopes (¹²C₇¹H₈³²S), which is approximately 124.

Elemental Analysis for Formula Confirmation

Elemental analysis provides the percentage composition of elements (C, H, S) in the compound, which is used to confirm the empirical and molecular formula.

- Objective: To quantitatively determine the percentage of carbon, hydrogen, and sulfur in a pure sample of **thioanisole**.
- · Methodology:
 - Sample Preparation: A precisely weighed sample of pure **thioanisole** is used.
 - Combustion: The sample is combusted in a furnace at high temperatures (typically >900°C) in a stream of pure oxygen.
 - Product Separation: The combustion products—carbon dioxide (CO₂), water (H₂O), and sulfur dioxide (SO₂)—are passed through a series of columns that separate them.
 - Quantification: The amounts of CO₂, H₂O, and SO₂ are measured using detectors (e.g., thermal conductivity or infrared detectors).
 - Calculation: The mass percentages of C, H, and S in the original sample are calculated from the masses of their respective oxides. The results are then compared to the theoretical percentages calculated from the molecular formula (C₇H₈S):

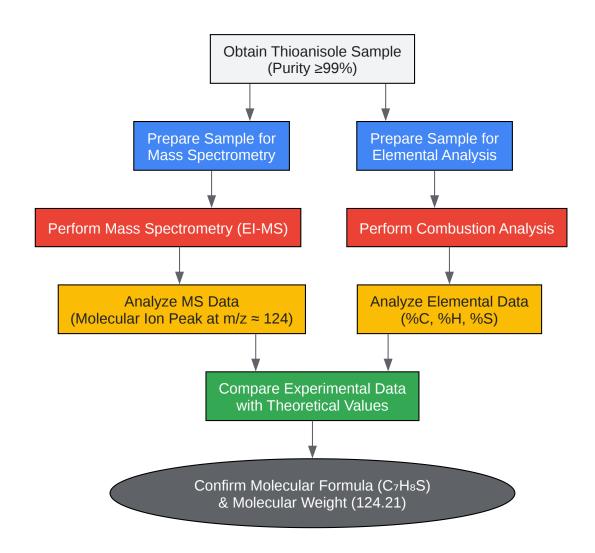


- Theoretical %C = $(7 * 12.011) / 124.21 * 100\% \approx 67.69\%$
- Theoretical %H = $(8 * 1.008) / 124.21 * 100\% \approx 6.49\%$
- Theoretical %S = $(1 * 32.07) / 124.21 * 100\% \approx 25.82\%$

Visualization of Workflow

The logical flow for the characterization of a known chemical standard like **thioanisole** is depicted below. This process ensures the identity and purity of the compound through systematic analytical steps.





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Caption: Workflow for the experimental confirmation of **Thioanisole**'s molecular properties.



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